Technical Guide: Chemical Structure & Utility of 3-Fluoro-2-methyl-5-nitropyridine

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*3-Fluoro-2-methyl-5-nitropyridine*
Cat. No.:	*B13659571*

Get Quote

Executive Summary

3-Fluoro-2-methyl-5-nitropyridine (CAS: 1806428-76-1) is a trisubstituted pyridine derivative characterized by a unique substitution pattern that balances steric constraint with electronic activation. In drug discovery, this scaffold serves as a critical intermediate for synthesizing kinase inhibitors and PET radiotracers. The C3-fluorine atom provides metabolic stability and modulates pKa, while the C5-nitro group acts as a masked amino handle. The C2-methyl group, activated by the electron-deficient ring, offers a versatile site for chain extension via condensation or oxidation.

Part 1: Structural Characterization & Properties

The physicochemical profile of **3-Fluoro-2-methyl-5-nitropyridine** is defined by the interplay between the electron-withdrawing nitro group and the electronegative fluorine atom.

Physicochemical Data Table

© 2026 BenchChem. All rights reserved.

Property	Value / Description
CAS Number	1806428-76-1
IUPAC Name	3-Fluoro-2-methyl-5-nitropyridine
Molecular Formula	$C_6H_5FN_2O_2$
Molecular Weight	156.11 g/mol
Appearance	Pale yellow to off-white solid
Predicted LogP	~1.5 (Lipophilic, suitable for CNS penetration)
H-Bond Acceptors	4 (N-pyridine, NO_2)
Electronic Character	Highly electron-deficient (π-deficient)

Spectroscopic Signatures (NMR)

Researchers should validate the structure using ^1H and ^{13}C NMR.[1][2] The fluorine atom at C3 introduces characteristic splitting patterns.

- ^1H NMR (400 MHz, $CDCl_3$):
  - δ ~9.0 ppm (d): H6 proton. It appears as a doublet due to long-range coupling with the C3-Fluorine (

    Hz) and is highly deshielded by the adjacent ring nitrogen and nitro group.
  - δ ~8.0 ppm (dd): H4 proton. Appears as a doublet of doublets, coupling with H6 and the C3-Fluorine (

    Hz).
  - δ ~2.7 ppm (d): Methyl protons (CH_3). Often appear as a doublet due to coupling with the adjacent C3-Fluorine (

    Hz).

Part 2: Synthetic Pathways

© 2026 BenchChem. All rights reserved.

The synthesis of **3-Fluoro-2-methyl-5-nitropyridine** presents a regioselectivity challenge. The most authoritative and scalable route involves the electrophilic nitration of the commercially available precursor, 3-fluoro-2-methylpyridine.

Primary Route: Electrophilic Aromatic Substitution

This protocol relies on the directing effects of the substituents. The methyl group (C2) is ortho/para directing, and the fluorine (C3) is ortho/para directing. The pyridine nitrogen is meta directing. The C5 position is para to the methyl group and beta to the nitrogen, making it the most favorable site for electrophilic attack.

Experimental Protocol: Nitration of 3-Fluoro-2-methylpyridine

Reagents:

- 3-Fluoro-2-methylpyridine (1.0 equiv)
- Sulfuric Acid (H_2SO_4), conc. (solvent/catalyst)[2][3][4][5][6]
- Fuming Nitric Acid (HNO_3) or Potassium Nitrate (KNO_3)

Step-by-Step Workflow:

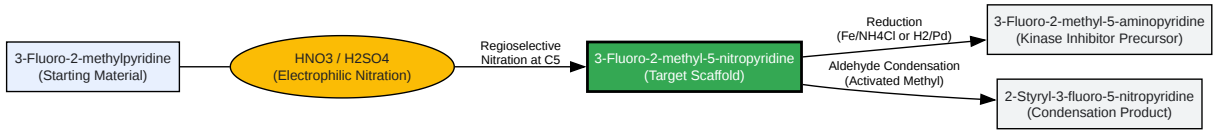
- Preparation: Charge a round-bottom flask with concentrated H_2SO_4 (10 volumes) and cool to 0–5°C in an ice bath.
- Addition: Slowly add 3-Fluoro-2-methylpyridine (1.0 equiv) dropwise, maintaining the temperature below 10°C. Caution: Exothermic.
- Nitration: Add fuming HNO_3 (1.5 equiv) or solid KNO_3 portion-wise over 30 minutes.
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor by TLC or LC-MS. If conversion is incomplete, heat gently to 50°C.
- Quench: Pour the reaction mixture carefully onto crushed ice (20 volumes).
- Neutralization: Neutralize the aqueous solution with solid Na_2CO_3 or NaOH solution to pH ~8.

© 2026 BenchChem. All rights reserved.

- Extraction: Extract with Ethyl Acetate (3 x 10 volumes). Wash combined organics with brine, dry over Na_2SO_4, and concentrate.
- Purification: Recrystallize from Ethanol/Hexane or purify via silica gel chromatography (Hexane/EtOAc gradient) to yield the product as a yellow solid.

Synthetic Logic Diagram

The following diagram illustrates the synthesis and subsequent functionalization logic.



Click to download full resolution via product page

Figure 1: Synthetic workflow transforming the precursor into the target scaffold and its downstream derivatives.

Part 3: Reactivity & Functionalization

The chemical utility of **3-Fluoro-2-methyl-5-nitropyridine** stems from its three distinct functional handles.

The Activated Methyl Group (C2)

The methyl group at C2 is significantly acidified by the electron-withdrawing nature of the pyridine ring and the para-nitro group.

- Reactivity: It can be deprotonated by weak bases (e.g., piperidine, DBU) to undergo condensation reactions with aromatic aldehydes.
- Application: Synthesis of styryl-pyridines or chain extension to form bicyclic systems.

The Nitro Group (C5)

© 2026 BenchChem. All rights reserved.

The nitro group serves as a latent amine.

- Reduction: Standard catalytic hydrogenation (H_2/Pd-C) or chemical reduction (Fe/AcOH, $SnCl_2$) converts the nitro group to an amine (3-Fluoro-2-methyl-5-aminopyridine).
- Utility: The resulting aniline is a primary building block for urea- or amide-based kinase inhibitors.

The Fluorine Atom (C3)

Unlike C2- or C4-fluoropyridines, the C3-fluorine is not highly activated for Nucleophilic Aromatic Substitution (S_NAr) because it is meta to the ring nitrogen and meta to the nitro group.

- Stability: It is generally stable to mild nucleophiles, which is advantageous for metabolic stability.
- Substitution: Displacement requires forcing conditions or transition-metal catalysis (e.g., Buchwald-Hartwig amination) if functionalization at this position is required.

Part 4: Medicinal Chemistry Applications[2][8][9]

Bioisosterism & Metabolic Stability

In drug design, the 3-fluoro substituent serves two roles:

- Metabolic Blocking: It blocks the C3 position from oxidative metabolism (e.g., by cytochrome P450s), prolonging the half-life of the drug.
- Conformational Lock: The fluorine atom exerts a steric influence (van der Waals radius ~1.47 Å) that can lock the conformation of the adjacent methyl group or N-substituents, potentially improving binding affinity to target enzymes like kinases.

Known Scaffold Analogues

This core is structurally related to inhibitors of:

- c-Met Kinase: Analogues of Crizotinib where the pyridine ring is modified.

© 2026 BenchChem. All rights reserved.

- USP7: Nitropyridine-based covalent inhibitors often utilize the nitro-group reduction pathway to attach warheads.

Part 5: References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 12408184 (Isomer Reference). Retrieved from [Link]
- Bakke, J. M., & Ranes, E. (2005).[7] Preparation of Nitropyridines by Nitration of Pyridines with Nitric Acid. Organic & Biomolecular Chemistry. (Demonstrates nitration regioselectivity in substituted pyridines).
- Meanwell, N. A. (2018). Fluorine in Medicinal Chemistry. Journal of Medicinal Chemistry. (Context for fluorine bioisosterism).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. A Simple Synthetic Route to Methyl 3-Fluoropyridine-4-carboxylate by Nucleophilic Aromatic Substitution - PMC [pmc.ncbi.nlm.nih.gov]
- 3. rsc.org [rsc.org]
- 4. US5445763A - 3-fluoropyridines, process for their preparation, and their use in liquid-crystal mixtures - Google Patents [patents.google.com]
- 5. Nucleophilic Functionalization of 2-R-3-Nitropyridines as a Versatile Approach to Novel Fluorescent Molecules - PMC [pmc.ncbi.nlm.nih.gov]
- 6. CN102898358A - Preparation method of fluoropyridine compounds - Google Patents [patents.google.com]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Guide: Chemical Structure & Utility of 3-Fluoro-2-methyl-5-nitropyridine]. BenchChem, [2026]. [Online PDF]. Available at:

[https://www.benchchem.com/product/b13659571/docs#technical-guide-chemical-structure-utility-of-3-fluoro-2-methyl-5-nitropyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check